

Unraveling the Biological Profile of Ethyl Glycylmethioninate Hydrochloride: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl glycylmethioninate hydrochloride*

Cat. No.: B3018954

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl glycylmethioninate hydrochloride is a dipeptide ester derivative of the essential amino acid methionine. While it is commercially available as a biochemical reagent, detailed public-domain data regarding its specific biological activities, mechanism of action, and potential therapeutic applications remain scarce. This technical guide synthesizes the currently available information and provides a framework for potential future research directions. Due to the limited specific data, this document will also draw upon the broader context of amino acid derivatives to infer potential areas of interest.

Introduction

Ethyl glycylmethioninate hydrochloride is structurally composed of a glycine residue linked to a methionine residue, with the carboxyl group of methionine esterified with ethanol. The hydrochloride salt form enhances its stability and solubility. As a derivative of methionine, an amino acid crucial for protein synthesis, methylation reactions, and antioxidant defense, **ethyl glycylmethioninate hydrochloride** holds potential for biological activity. However, specific experimental studies detailing its effects are not readily available in the public scientific literature.

Amino acid derivatives, in general, are explored for various purposes, including their potential to influence the secretion of anabolic hormones, serve as a fuel source during physical exertion, and support mental performance under stress[1].

Physicochemical Properties

While detailed experimental data is limited, the fundamental properties of **Ethyl glycylmethioninate hydrochloride** can be inferred from its chemical structure.

Property	Value	Source
CAS Number	1397000-76-8	Generic Chemical Databases
Molecular Formula	C9H19CIN2O3S	Generic Chemical Databases
Molecular Weight	270.78 g/mol	Generic Chemical Databases

Potential Biological Activity (Inferred)

In the absence of direct studies on **ethyl glycylmethioninate hydrochloride**, we can hypothesize its potential biological roles based on its constituent parts and related compounds.

Pro-drug for Methionine and Glycine Delivery

It is plausible that **ethyl glycylmethioninate hydrochloride** could act as a pro-drug, being hydrolyzed by cellular esterases to release glycine, methionine, and ethanol. This could offer a mechanism for targeted or sustained intracellular delivery of these amino acids.

Antioxidant Potential

Methionine itself plays a role in antioxidant defense through its conversion to S-adenosylmethionine (SAME) and subsequently glutathione. Future studies could investigate if **ethyl glycylmethioninate hydrochloride** supplementation can augment intracellular glutathione levels, thereby mitigating oxidative stress.

Experimental Protocols: A Call for Future Research

No specific experimental protocols for the biological evaluation of **ethyl glycylmethioninate hydrochloride** were found in the public domain. To elucidate its biological activity, the following

experimental approaches are recommended:

In Vitro Assays

- **Cell Viability Assays:** To determine the cytotoxic potential of the compound across various cell lines (e.g., MTT, XTT assays).
- **Esterase Hydrolysis Assay:** To confirm the cleavage of the ethyl ester and release of glycylmethionine in cell lysates or plasma.
- **Antioxidant Capacity Assays:** To measure its radical scavenging activity (e.g., DPPH, ABTS assays) and its effect on intracellular reactive oxygen species (ROS) levels.
- **Enzyme Inhibition/Activation Assays:** To screen for any direct effects on key metabolic or signaling enzymes.

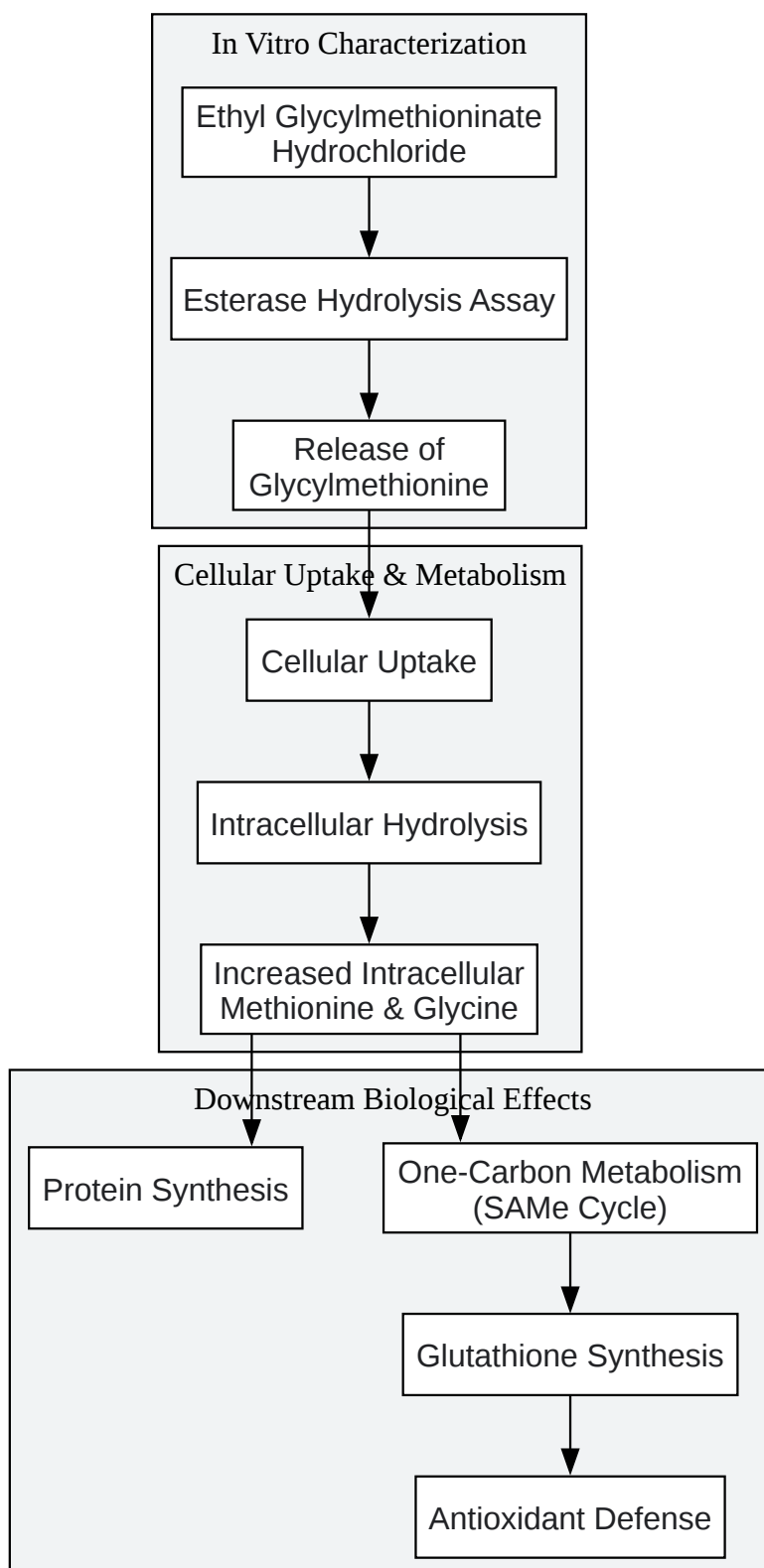
Cell-Based Models

- **Nutrient Deprivation Models:** To assess if it can serve as a source of methionine and/or glycine in cells cultured in deficient media.
- **Oxidative Stress Models:** To investigate its protective effects against chemically-induced oxidative stress (e.g., using H₂O₂, paraquat).

Signaling Pathways: A Hypothetical Framework

Given the lack of specific data, any depiction of signaling pathways would be purely speculative. However, based on the roles of methionine, potential pathways of interest for future investigation are outlined below.

Hypothetical Workflow for Investigating **Ethyl Glycylmethioninate Hydrochloride**



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Unraveling the Biological Profile of Ethyl Glycylmethioninate Hydrochloride: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3018954#biological-activity-of-ethyl-glycylmethioninate-hydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com